

Personal protective equipment for handling Cholesteryl 11(E)-Vaccenate

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Compound of Interest

Compound Name: *Cholesteryl 11(E)-Vaccenate*

Cat. No.: *B15551389*

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Essential Safety and Handling Guide for Cholesteryl 11(E)-Vaccenate

This guide provides crucial safety and logistical information for the handling of **Cholesteryl 11(E)-Vaccenate**, a lipid research chemical. The following procedures are based on best practices for similar chemical compounds and are intended for use by trained professionals in a laboratory setting.

Chemical Identifier:

Compound Name	Cholesteryl 11(E)-Vaccenate
CAS Number	19485-83-7
Molecular Formula	C45H78O2
Molecular Weight	651.10
Physical State	Powder Solid
Appearance	White
Purity	>99%

Personal Protective Equipment (PPE)

Given that **Cholesteryl 11(E)-Vaccenate** is a solid powder, the primary routes of exposure are inhalation of dust particles and direct contact with skin and eyes. The following personal protective equipment is recommended to minimize exposure.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1] [2]
Respiratory Protection	For operations where dust may be generated, a particle filter respirator is recommended. In well-ventilated areas, respiratory protection may not be needed under normal use. [1]

Operational and Disposal Plan

A systematic approach to handling, storage, and disposal is essential to maintain a safe laboratory environment.

Handling Procedures

- Ventilation: Handle in a well-ventilated place.[\[2\]](#) The use of a chemical fume hood is recommended, especially when weighing or transferring the powder.
- Avoid Dust Formation: Take measures to avoid the generation of dust.
- Personal Hygiene: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#) Do not breathe dust.[\[1\]](#)

Storage

- Conditions: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)

- Incompatible Materials: Store away from strong oxidizing agents.[\[1\]](#)

Disposal

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Contaminated Materials: Adhered or collected material should be promptly disposed of in suitable, closed containers.[\[2\]](#)

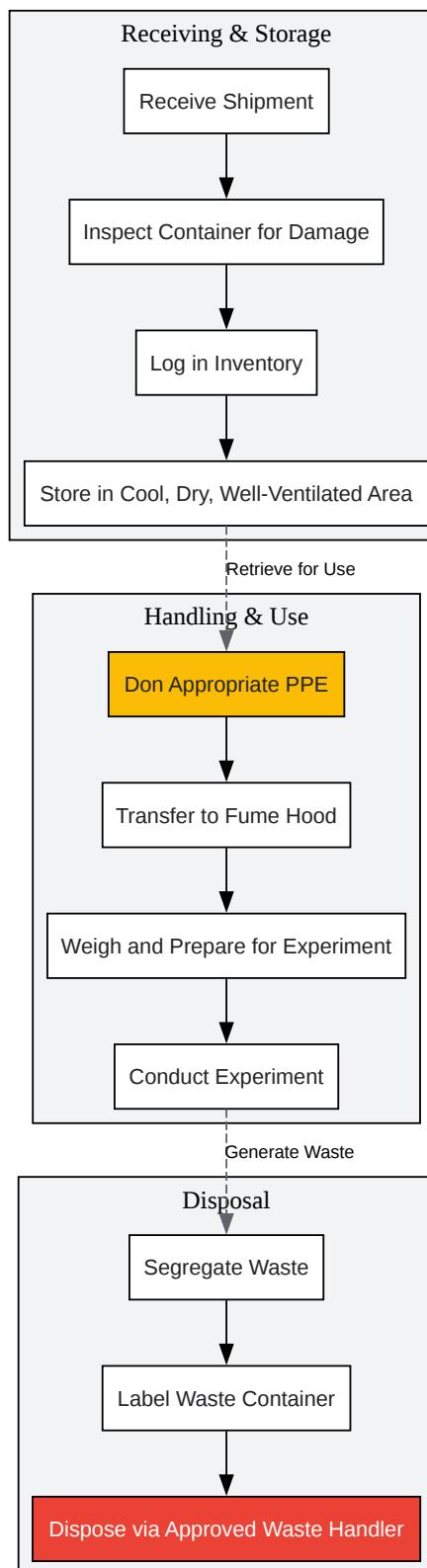
Emergency Procedures

In the event of accidental exposure, follow these first-aid measures:

Exposure Route	First-Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. [1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.
Ingestion	Clean mouth with water and drink plenty of water afterward. Get medical attention. [1]

Chemical Handling Workflow

The following diagram illustrates the standard operating procedure for handling **Cholesteryl 11(E)-Vaccenate** from receipt to disposal.



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Caption: Workflow for safe handling of **Cholestryl 11(E)-Vaccenate**.

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References

- 1. fishersci.com [fishersci.com]
- 2. targetmol.com [targetmol.com]
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